

# Commercial availability and suppliers of 2-Bromo-6-methylnaphthalene

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## Compound of Interest

Compound Name: 2-Bromo-6-methylnaphthalene

Cat. No.: B123290

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## An In-depth Technical Guide to the Commercial Availability and Applications of 2-Bromo-6-methylnaphthalene

For researchers, scientists, and professionals in drug development, **2-Bromo-6-methylnaphthalene** is a valuable chemical intermediate. Its naphthalene core, functionalized with both a bromine atom and a methyl group, offers a versatile scaffold for the synthesis of complex organic molecules. This guide provides a comprehensive overview of its commercial availability, key suppliers, and detailed experimental protocols for its synthesis and subsequent reactions.

## Physicochemical Properties

**2-Bromo-6-methylnaphthalene** is an aromatic hydrocarbon with the molecular formula  $C_{11}H_9Br$ .<sup>[1]</sup> Its structure, featuring a naphthalene backbone with a bromine atom at the 2-position and a methyl group at the 6-position, makes it a key building block in organic synthesis.

Property	Value
Molecular Formula	C11H9Br
Molecular Weight	221.09 g/mol
Exact Mass	219.989 g/mol
LogP	3.91070
IUPAC Name	2-bromo-6-methylnaphthalene
SMILES	<chem>CC1=CC2=C(C=C1)C=C(C=C2)Br</chem>
InChI	InChI=1S/C11H9Br/c1-8-2-3-10-7-11(12)5-4-9(10)6-8/h2-7H,1H3
InChIKey	LIGQAYZZFOJVB-D-UHFFFAOYSA-N

## Commercial Availability and Suppliers

**2-Bromo-6-methylnaphthalene** is available from several chemical suppliers, catering to both research and development as well as larger-scale production needs. The purity and available quantities can vary between suppliers.

Supplier	Purity	Available Quantities
Benchchem	Not specified	Inquire for details
Vulcanchem	Not specified	Inquire for details
LGC Standards	Not specified	500 mg, 5 g

It is advisable to contact the suppliers directly for the most current information on pricing, availability, and detailed specifications.

## Applications in Organic Synthesis

The presence of a bromine atom on the naphthalene ring makes **2-Bromo-6-methylnaphthalene** an excellent substrate for a variety of cross-coupling reactions. These

reactions are fundamental in medicinal chemistry and materials science for the formation of carbon-carbon and carbon-heteroatom bonds.

Key applications include:

- **Pharmaceutical Intermediates:** The naphthalene scaffold is a core component of several pharmaceutical agents. The bromo- and methyl- substitutions on the naphthalene ring allow for the synthesis of various drug candidates.
- **Bioactive Scaffolds:** This compound is utilized in the development of new therapeutic agents, including anti-inflammatory agents and kinase inhibitors.[2]
- **Cross-Coupling Reactions:** It is a versatile substrate for transition metal-catalyzed reactions such as Suzuki-Miyaura, Stille, and Sonogashira couplings, enabling the synthesis of more complex naphthalene derivatives.[1]

Caption: Application of **2-Bromo-6-methylnaphthalene** in cross-coupling reactions.

## Experimental Protocols

### Synthesis of 2-Bromo-6-methylnaphthalene from 2-Hydroxy-6-methylnaphthalene

An economically viable method for the large-scale production of **2-Bromo-6-methylnaphthalene** starts from the readily available 2-hydroxy-6-methylnaphthalene.[2] The process involves a bromination reaction using a triphenylphosphine-bromine complex.[3]

Materials:

- 2-Hydroxy-6-methylnaphthalene
- Triphenylphosphine
- Bromine
- An appropriate solvent (e.g., xylene)[3]
- 5% Sodium hydroxide solution

- Water
- Alcohol (for washing)

Procedure:

- A mixture of the triphenylphosphine-bromine complex and 2-hydroxy-6-methylnaphthalene is heated to a temperature in the range of 200-300 °C. The molar ratio of the triphenylphosphine-bromine complex to 2-hydroxy-6-methylnaphthalene is typically between 1:1 and 1.5:1.[3]
- After the reaction is complete, the mixture is cooled.
- The product, **2-bromo-6-methylnaphthalene**, along with the byproduct triphenylphosphine oxide, is extracted using a solvent such as xylene.[3]
- The organic layer is washed sequentially with a 5% sodium hydroxide solution and water.[3]
- The solvent is removed by concentration under reduced pressure to yield a mixture of **2-bromo-6-methylnaphthalene** and triphenylphosphine oxide.[3]
- The triphenylphosphine oxide is removed by washing the mixture with alcohol, yielding purified **2-bromo-6-methylnaphthalene**. [3]



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Caption: Synthesis workflow for **2-Bromo-6-methylnaphthalene**.

This technical guide provides a foundational understanding of **2-Bromo-6-methylnaphthalene** for professionals in the field. For specific applications and large-scale synthesis, further optimization of the described protocols may be necessary. Always consult relevant safety data sheets (SDS) before handling any chemicals.

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## References

- 1. 2-Bromo-6-methylnaphthalene (37796-78-4) for sale [vulcanchem.com]
- 2. 2-Bromo-6-methylnaphthalene | 37796-78-4 | Benchchem [benchchem.com]
- 3. JP4028612B2 - Method for producing 6-bromo-2-naphthalenecarboxylic acid methyl ester - Google Patents [patents.google.com]
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